

# Solubility and Storage of 4,5-Dicaffeoylquinic Acid

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## Compound Focus: 4,5-Dicaffeoylquinic acid

CAS No.: 14534-61-3

Cat. No.: S622082

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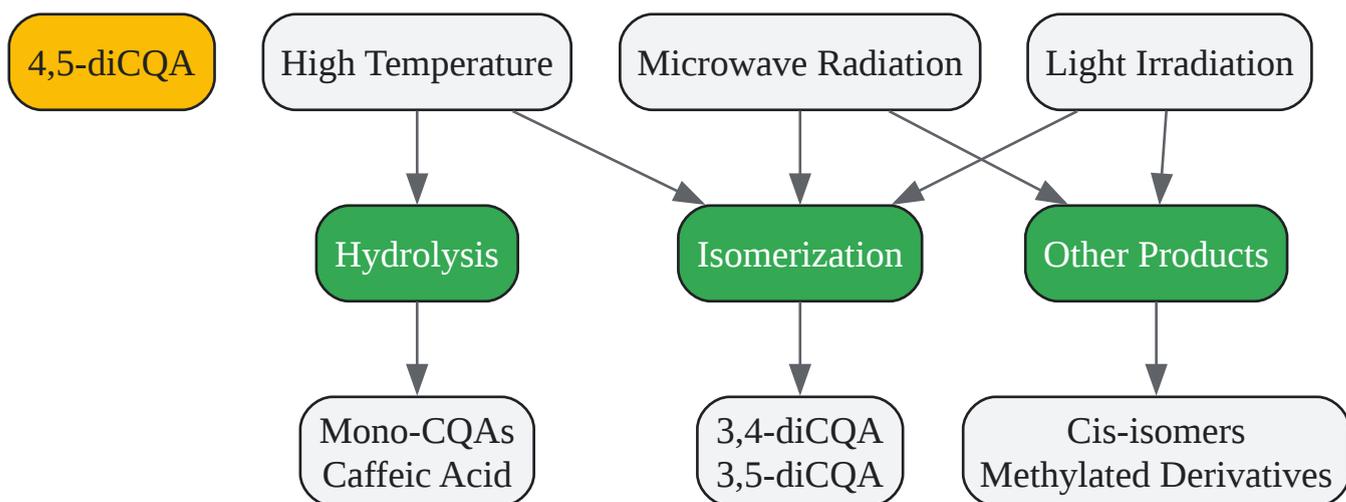
The following table summarizes key physicochemical and handling data for 4,5-diCQA, collated from commercial laboratory chemical suppliers and research literature.

Property	Details / Value	Context / Conditions	Source
Molecular Weight	516.45 g/mol	-	[1] [2]
CAS Number	57378-72-0	-	[1] [2]
Solubility (DMSO)	100 mg/mL (193.63 mM)	-	[1]
Solubility (DMSO)	~41.4 mg/mL	-	[2]
Solubility (Ethanol)	~14.77 mg/mL	-	[2]
Solubility (Water)	Insoluble	-	[2]
Recommended Storage	-20°C	Solid powder; protect from light	[1] [3]
Solution Stability	-80°C for 6 months; -20°C for 1 month	In DMSO; avoid repeated freeze-thaw cycles	[1]

## Stability Profile and Degradation Pathways

4,5-diCQA, like other caffeoylquinic acids (CQAs), is susceptible to degradation influenced by environmental factors. Its stability has been studied both in isolation and as part of complex plant extracts.

The stability of 4,5-diCQA and its related isomers is governed by specific chemical pathways that are activated under stress conditions. The diagram below illustrates the primary degradation routes and their triggers.



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## Key Factors Affecting Stability

- **Temperature:** A critical stability study found that **4,5-diCQA is more stable than other diCQA isomers** like 3,4-diCQA and 3,5-diCQA. However, after 7 days at room temperature (25°C), a significant degradation of **10.08%** was still observed. In contrast, storage at 4°C resulted in much higher stability over the same period [4].
- **Light:** Exposure to light is a major destabilizing factor. Studies recommend storing standard substances and samples in **brown glass** to mitigate photo-degradation [4].
- **Extraction Conditions:** Modern assisted extraction techniques can induce degradation. For example, Microwave-Assisted Solvent Extraction (MASE) has been shown to cause the degradation of dicaffeoylquinic acids like 1,3-diCQA, leading to the formation of various derivatives including 4,5-diCQA, caffeic acid, and cis-isomers [5].

## Experimental Protocols for Stability Assessment

The methodologies below, adapted from recent literature, provide a framework for systematically evaluating the stability of 4,5-diCQA.

### Protocol for Thermal and Photo-Stability Study [4]

This protocol uses HPLC to monitor the degradation of 4,5-diCQA under different storage conditions.

- **Objective:** To evaluate the impact of temperature and light on the stability of 4,5-diCQA in solution.
- **Materials:** Standard 4,5-diCQA; transparent and brown glass vials; HPLC system with a C18 column (e.g., Hypersil BDS C18); mobile phase such as methanol and water with 0.5% acetic acid.
- **Method:**
  - Prepare standard solutions of 4,5-diCQA.
  - Dispense aliquots into transparent and brown glass vials.
  - Store sets of vials at different temperatures (e.g., 4°C and 25°C).
  - Analyze samples in triplicate at time zero and daily for up to 7 days using HPLC.
  - Use a gradient elution (e.g., 0.5% acetic acid in water and methanol) with a flow rate of 1 mL/min and detection at 326 nm.
- **Data Analysis:** Calculate the percentage of 4,5-diCQA remaining by comparing peak areas over time with the initial area. This quantifies degradation rates for each condition.

### Protocol for Simulating Extraction-Induced Degradation [5]

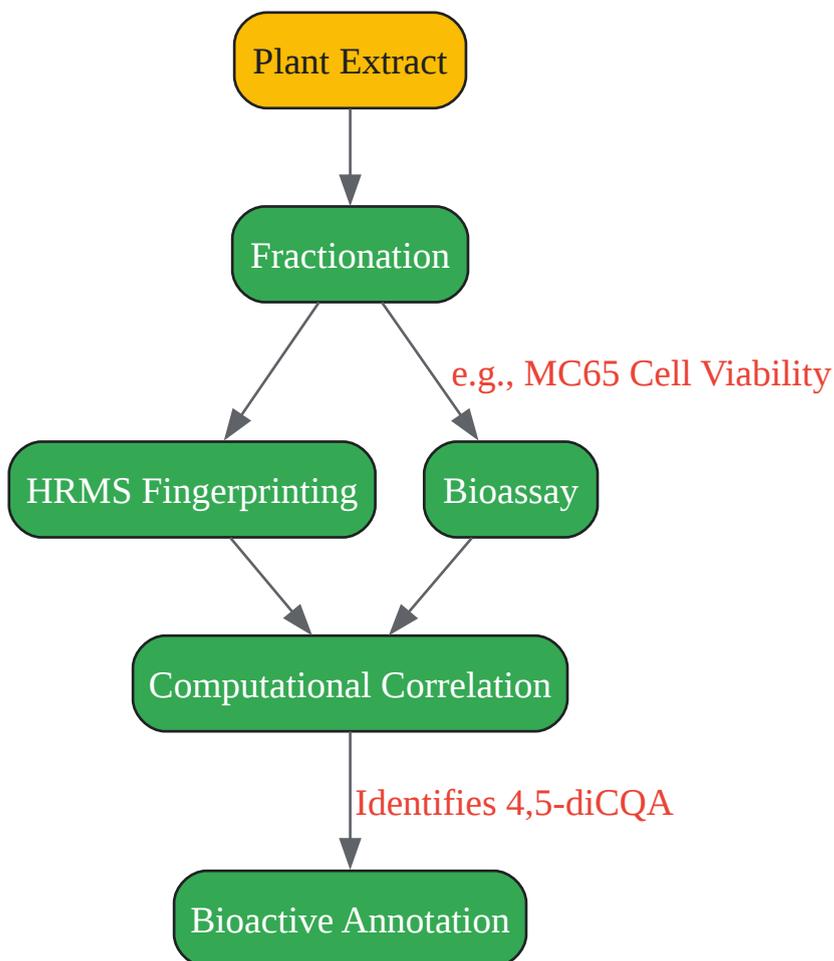
This method assesses the stability of 4,5-diCQA under conditions that mimic harsh extraction processes.

- **Objective:** To identify degradation products formed from 4,5-diCQA under simulated Microwave-Assisted Solvent Extraction (MASE).
- **Materials:** Standard 4,5-diCQA; microwave reaction system; HPLC-PDA or LC-MS system.
- **Method:**
  - Dissolve the 4,5-diCQA standard in a solvent like 60% methanol in water.
  - Subject the solution to microwave radiation under varying conditions (e.g., 50% and 100% generator power for 30 and 60 minutes).
  - Analyze the treated solutions using HPLC-PDA.
- **Data Analysis:** Identify degradation products by comparing chromatograms of treated and untreated standards. Key products to monitor include:
  - **Isomers:** 3,4-diCQA and 3,5-diCQA.

- **Hydrolysis Products:** Mono-caffeoylquinic acids (e.g., 3-CQA, 4-CQA) and caffeic acid.
- **Other Derivatives:** Cis-isomers (e.g., *cis*-5-CQA) and methylated compounds like caffeic acid methyl ester.

## Key Recommendations for Researchers

- **Storage:** For long-term stability, store 4,5-diCQA as a solid powder at **-20°C in the dark**. For stock solutions in DMSO, aliquot and store at **-80°C** and avoid repeated freeze-thaw cycles [1].
- **Handling:** When working with solutions, minimize exposure to room temperature and light. Use amberized vials for all liquid preparations.
- **Experimental Design:** Be aware that the biological activity observed in a crude extract may be due to a mixture of native compounds and their degradation products. The diagram below outlines a modern approach to rapidly identify true bioactive compounds like 4,5-diCQA from complex mixtures.



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